"spectroscopic analysis for Tetraethylhydrazine characterization"

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Compound of Interest

Compound Name:	*Tetraethylhydrazine*
CAS No.:	*4267-00-9*
Cat. No.:	*B1595051*

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High-Resolution NMR Spectroscopy: The Structural Gold Standard

The Causality of Choice: NMR provides unambiguous atomic connectivity. For TEH, the symmetry of the four ethyl groups simplifies the spectrum, making it the primary tool for de novo structural confirmation. However, the quadrupolar nature of the adjacent nitrogen atoms (14N) can induce slight line broadening, which must be accounted for during shimming and acquisition.

Performance & Data Yield:

- 1H NMR (CDCl3): The equivalent ethyl groups yield a classic first-order splitting pattern. A highly resolved triplet at ~1.0 ppm corresponds to the twelve methyl protons (−CH3), while a quartet at ~2.6 ppm corresponds to the eight methylene protons (−CH2−) directly attached to the electron-withdrawing nitrogen atoms.
- 13C NMR: Demonstrates high symmetry by showing only two distinct carbon environments: ~12 ppm for the methyl carbons and ~48 ppm for the methylene carbons.

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Recent isolations of TEH from complex biological matrices, such as the marine bacterium strain Vibrio ruber ZXR-93, have relied heavily on combined 1H and 13C NMR alongside mass spectrometry for definitive structural elucidation[1].

PTR-TOF-MS & ESI-MS: The Soft Ionization Champions

The Causality of Choice: Traditional Electron Impact (EI) MS at 70 eV is too harsh for hydrazines; the energy vastly exceeds the weak N-N bond dissociation energy (~60 kcal/mol), obliterating the molecular ion peak and leaving only uninterpretable fragmentation artifacts. Soft ionization techniques are biologically and chemically necessary to preserve the intact molecular mass.

Performance & Data Yield:

- ESI-MS: TEH readily accepts a proton in the spray chamber to form the [M+H]+ pseudomolecular ion at m/z 145.1.
- PTR-TOF-MS: This technique utilizes H3O+ ions to gently protonate the analyte in the gas phase. Because TEH has a exceptionally high proton affinity (964.4 kJ/mol), the proton transfer is highly exothermic and efficient, making PTR-MS the superior choice for trace TEH detection in gas-phase or environmental samples[2].
- Furthermore, TEH's low ionization potential makes it an excellent electron donor in gas-phase electron transfer experiments[3].

FTIR Spectroscopy: The Functional Group Fingerprinter

The Causality of Choice: FTIR serves as an orthogonal validation tool. While it cannot provide the atomic connectivity of NMR, it acts as a critical "negative control." It confirms the absence of specific functional groups (like N-H) and validates the alkyl backbone, ensuring the sample has been fully alkylated during synthesis.

Performance & Data Yield:

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- The spectrum strictly lacks any absorption above 3100 cm−1 , confirming it is a fully substituted (tetraalkyl) hydrazine with no residual N-H bonds.
- Strong aliphatic C-H stretching vibrations dominate the 2800–3000 cm−1 region.
- The C-N stretching vibrations appear around 1100–1200 cm−1 .

Comparative Performance Summary

Spectroscopic Modality	Primary Data Yield	Key TEH Spectral Markers	Limit of Detection (LOD)	Best Use Case
High-Res NMR	Atomic connectivity, symmetry	1H : 1.0 ppm (t), 2.6 ppm (q)	~1−5 µg	De novo structural elucidation
PTR-TOF-MS	Intact molecular weight, trace quant	m/z 145.1 [M+H]+	<1 pptv	Trace environmental/gas-phase detection
FTIR Spectroscopy	Functional group validation	2800-3000 cm−1 (C-H), No N-H	~1 mg	Rapid purity screening & functional validation

Self-Validating Experimental Protocol

To ensure absolute confidence in TEH characterization, I recommend the following orthogonal, self-validating workflow. The logic here is systemic: NMR establishes the carbon-hydrogen framework, MS confirms the intact mass without fragmentation artifacts, and FTIR acts as a negative control for incomplete alkylation.

Step 1: Inert Sample Preparation

- Causality: Hydrazines are prone to auto-oxidation in the presence of atmospheric oxygen, forming tetrazene derivatives that confound spectral data.

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- Action: Handle TEH under a dry nitrogen or argon atmosphere using standard Schlenk line techniques.

Step 2: High-Resolution NMR Acquisition

- Causality: CDCl3is selected as the solvent because it lacks protons (preventing solvent signal overlap) and provides a stable deuterium lock for the spectrometer.
- Action: Dissolve ~10 mg of TEH in 0.5 mL anhydrous CDCl3. Acquire 1H NMR at 400 MHz (16 scans) and 13C NMR at 100 MHz (256 scans).

Step 3: Soft-Ionization Mass Spectrometry

- Causality: Hard ionization will cleave the N-N bond. Soft ionization preserves the molecular ion for accurate mass determination.
- Action: Dilute the sample to 1 µg/mL in LC-MS grade methanol. Inject into an ESI-MS operating in positive ion mode to observe the [M+H]+ peak.

Step 4: FTIR Functional Group Verification

- Causality: Confirms the absence of primary/secondary amine impurities that might not be easily quantified by MS.
- Action: Analyze a neat liquid film between KBr plates. Verify the absence of any bands >3100cm−1 .

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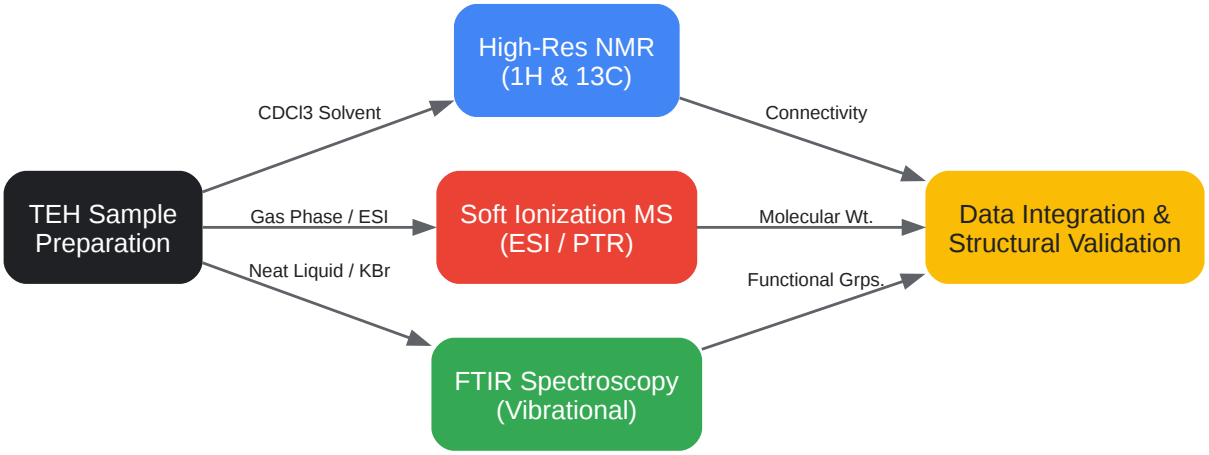

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Fig 1. Multi-modal spectroscopic workflow for **Tetraethylhydrazine** (TEH) characterization.

Conclusion

For the rigorous characterization of **Tetraethylhydrazine**, relying on a single analytical technique introduces unacceptable risk. High-Resolution NMR remains the undisputed champion for mapping the symmetrical ethyl framework, but it must be coupled with Soft Ionization MS (ESI or PTR) to confirm the intact molecular mass without N-N bond cleavage. Finally, FTIR provides the necessary functional group validation to rule out incomplete alkylation, creating a closed-loop, self-validating analytical system.

References

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